

Thermal Stability of 4-Methylcyclohexane-1,3-diamine: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylcyclohexane-1,3-diamine

Cat. No.: B079753

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Introduction

4-Methylcyclohexane-1,3-diamine (CAS No. 13897-55-7), a cycloaliphatic diamine, is a versatile chemical intermediate of significant interest in polymer chemistry and drug development. Its unique structural features, combining a cyclohexane ring with two primary amine functional groups, impart a balance of rigidity and reactivity. This guide provides a comprehensive overview of the thermal stability of **4-methylcyclohexane-1,3-diamine**, a critical parameter for its safe handling, storage, and application in various manufacturing processes, particularly in the synthesis of polyamides and as a curing agent for epoxy resins. While specific experimental data on the thermal decomposition of pure **4-methylcyclohexane-1,3-diamine** is not readily available in published literature, this guide outlines the expected thermal behavior based on its chemical structure and provides standardized protocols for its evaluation.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-methylcyclohexane-1,3-diamine** is presented in Table 1. These properties are essential for understanding its behavior under different processing conditions.

Property	Value	Reference(s)
CAS Number	13897-55-7	[1][2]
Molecular Formula	C ₇ H ₁₆ N ₂	[2]
Molecular Weight	128.22 g/mol	[2]
Boiling Point	196.2 °C at 760 mmHg	[2]
Flash Point	83.2 °C	[2]
Density	0.905 g/cm ³	[2]
Appearance	Light yellow liquid	[2]

Table 1: Physicochemical Properties of **4-Methylcyclohexane-1,3-diamine**

Thermal Stability and Decomposition

Direct, publicly available experimental data from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) specifically for **4-methylcyclohexane-1,3-diamine** is limited. However, based on the thermal behavior of similar cycloaliphatic amines and general principles of chemical stability, the following can be inferred:

- **General Stability:** Cycloaliphatic amines are generally more thermally stable than their linear aliphatic counterparts due to the rigid ring structure. However, they are typically less stable than aromatic amines.
- **Decomposition Onset:** The decomposition of **4-methylcyclohexane-1,3-diamine** is expected to occur at elevated temperatures, likely above its boiling point. The presence of amine groups can catalyze decomposition pathways.
- **Hazardous Decomposition Products:** Safety Data Sheets for **4-methylcyclohexane-1,3-diamine** state that reasonably anticipated hazardous decomposition products as a result of heating are not known[1]. However, under combustion conditions, thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

To definitively determine the thermal stability, experimental analysis using TGA and DSC is required.

Experimental Protocols

The following are detailed, generalized methodologies for conducting thermogravimetric analysis and differential scanning calorimetry on liquid amine samples like **4-methylcyclohexane-1,3-diamine**.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which **4-methylcyclohexane-1,3-diamine** begins to decompose and to characterize its mass loss profile as a function of temperature.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: A small, representative sample of **4-methylcyclohexane-1,3-diamine** (typically 5-10 mg) is accurately weighed into a clean, inert TGA pan (e.g., alumina or platinum).
- Experimental Conditions:
 - Atmosphere: High-purity nitrogen or argon at a constant flow rate (e.g., 20-50 mL/min) to provide an inert environment and prevent oxidative degradation.
 - Temperature Program: The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
 - Data Collection: The instrument records the sample mass as a function of temperature and time.
- Data Analysis: The resulting TGA curve (mass vs. temperature) is analyzed to determine key parameters, including:
 - Onset Decomposition Temperature (T_{onset}): The temperature at which significant mass loss begins.

- Temperature of Maximum Decomposition Rate (T_{max}): Determined from the peak of the derivative of the TGA curve (DTG curve).
- Residual Mass: The percentage of the initial mass remaining at the end of the experiment.

Differential Scanning Calorimetry (DSC)

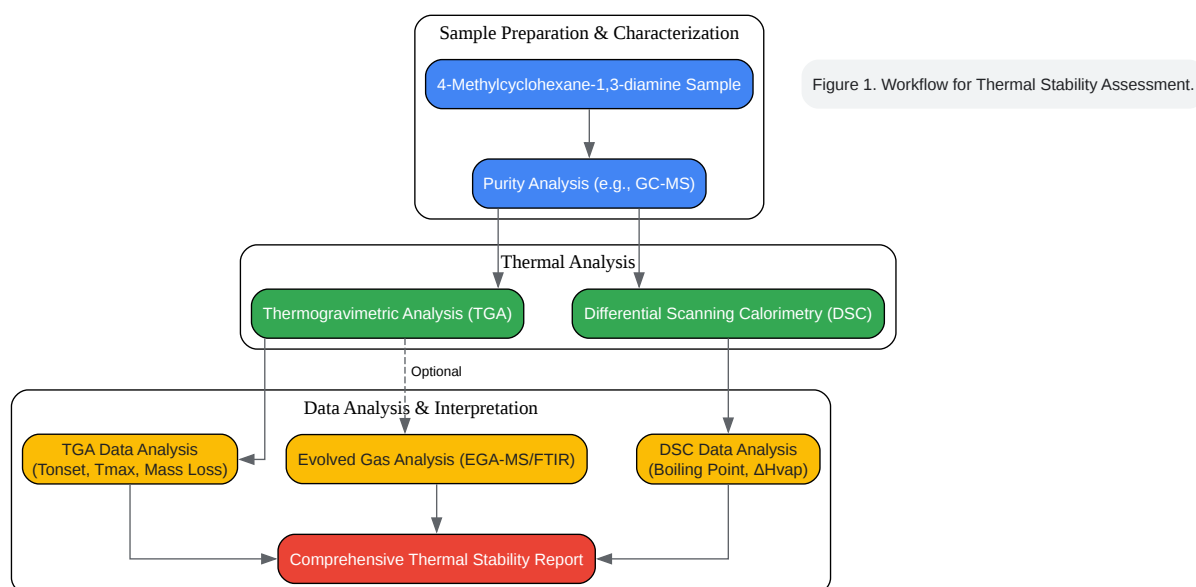
Objective: To identify and characterize thermal transitions such as boiling, and to determine the enthalpy changes associated with these transitions.

Methodology:

- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: A small, accurately weighed sample of **4-methylcyclohexane-1,3-diamine** (typically 2-5 mg) is hermetically sealed in a DSC pan (e.g., aluminum). An empty, hermetically sealed pan is used as a reference.
- Experimental Conditions:
 - Atmosphere: An inert atmosphere of nitrogen or argon is maintained in the DSC cell.
 - Temperature Program: The sample and reference are heated from a sub-ambient temperature (e.g., $-50\text{ }^{\circ}\text{C}$) to a temperature above the expected boiling point (e.g., $250\text{ }^{\circ}\text{C}$) at a controlled, constant heating rate (e.g., $10\text{ }^{\circ}\text{C}/\text{min}$).
 - Data Collection: The instrument records the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis: The DSC thermogram (heat flow vs. temperature) is analyzed to identify:
 - Boiling Point: Characterized by a sharp endothermic peak.
 - Heat of Vaporization (ΔH_{vap}): Calculated from the area of the boiling endotherm.
 - Other Thermal Events: Any other endothermic or exothermic events would indicate phase transitions or reactions.

Experimental and Logical Workflows

The logical workflow for assessing the thermal stability of **4-methylcyclohexane-1,3-diamine** is depicted in the following diagram.



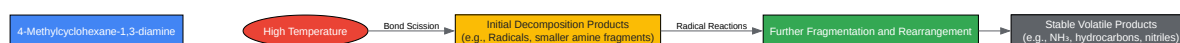
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Figure 1. Workflow for Thermal Stability Assessment.

Signaling Pathways and Decomposition Mechanisms

While the precise thermal decomposition mechanism of **4-methylcyclohexane-1,3-diamine** has not been elucidated in the literature, a plausible pathway can be hypothesized based on the principles of organic chemistry. The following diagram illustrates a potential initial step in the thermal decomposition, likely involving the cleavage of the weakest bonds.

Figure 2. Postulated Decomposition Pathway.



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Figure 2. Postulated Decomposition Pathway.

Disclaimer: The information provided in this guide is intended for informational purposes only and should not be considered as a substitute for rigorous experimental testing. The thermal stability of any chemical can be influenced by impurities, storage conditions, and the presence of other reactive species. It is imperative for researchers and professionals to conduct their own thermal hazard assessments under their specific process conditions.

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References

- 1. chemos.de [chemos.de]
- 2. 4-Methylcyclohexane-1,3-Diamine [chemball.com]
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